

Cross-Validation of Dimethyl Phthalate-13C2 in Analytical Methodologies

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Compound of Interest

Compound Name: Dimethyl Phthalate-13C2

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A Comparative Guide for Researchers and Drug Development Professionals

The accurate quantification of Dimethyl Phthalate (DMP), a widely used industrial chemical with potential endocrine-disrupting properties, is of paramount importance in environmental monitoring, food safety, and pharmaceutical drug development. The use of isotopically labeled internal standards, such as **Dimethyl Phthalate-13C2** (DMP-13C2), in conjunction with mass spectrometry-based techniques, is a cornerstone of high-fidelity quantitative analysis. This guide provides an objective comparison of the performance of DMP-13C2 as an internal standard in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methodologies against other analytical approaches. Supporting experimental data and detailed protocols are presented to assist researchers in selecting the most appropriate method for their specific application.

Data Presentation: A Comparative Overview

The use of an isotopically labeled internal standard like DMP-13C2 is a key component of the isotope dilution mass spectrometry (IDMS) approach, which is considered a gold standard for quantitative analysis. By adding a known amount of the labeled standard to a sample prior to processing, it is possible to correct for analyte loss during sample preparation and for variations in instrument response, leading to enhanced accuracy and precision.

The following tables summarize the performance characteristics of analytical methods employing isotopically labeled internal standards for phthalate analysis, providing a benchmark for comparison with other techniques.

Parameter	GC-MS with Isotope Dilution (e.g., using DMP-13C2)	LC-MS/MS with Isotope Dilution (e.g., using DMP-13C2)	GC-MS with External/Other Internal Standard
Limit of Detection (LOD)	0.03 - 10.0 ng/g[1]	0.2 - 1 ng/mL[2][3]	1 - 8 ng/mL[2][4]
Limit of Quantitation (LOQ)	0.10 - 1.0 µg/L[1]	0.5 - 14 ng/mL[2][4]	5 - 14 ng/mL[2][4]
Recovery (%)	94.3 - 105.3%[1]	70 - 98%[2]	80 - 118%[5]
Precision (%RSD)	< 6.5%[1]	< 5%[2]	< 15%
Linearity (R ²)	> 0.99[1]	> 0.98[2]	> 0.999[5]
Matrix Effect	Effectively compensated	Effectively compensated	Can be significant

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical results. Below are representative protocols for the analysis of Dimethyl Phthalate using GC-MS and LC-MS/MS with an isotopically labeled internal standard.

Gas Chromatography-Mass Spectrometry (GC-MS) with Isotope Dilution

This method is suitable for the analysis of DMP in various matrices, including environmental and biological samples.

- Sample Preparation (Liquid-Liquid Extraction):
 - To a 10 mL sample (e.g., water, beverage), add a known amount of **Dimethyl Phthalate-13C2** internal standard solution.
 - Perform liquid-liquid extraction using a suitable organic solvent such as n-hexane.[1]

- Vortex the mixture vigorously for 1-2 minutes and allow the phases to separate.
- Collect the organic layer and concentrate it under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890A or equivalent.
 - Mass Spectrometer: Agilent 5975C or equivalent.
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injection: 1 μ L, splitless mode at 250°C.
 - Oven Temperature Program: Initial temperature of 60°C, hold for 1 minute, then ramp to 280°C at a rate of 10-15°C/min.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - MS Detection: Electron ionization (EI) at 70 eV. Data acquisition in Selected Ion Monitoring (SIM) mode for target ions of DMP and DMP-13C2.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with Isotope Dilution

This method offers high sensitivity and selectivity, making it ideal for complex matrices and trace-level quantification.

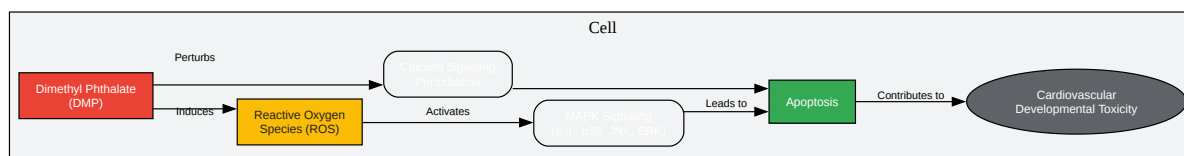
- Sample Preparation (Solid-Phase Extraction - SPE):
 - Spike the sample (e.g., urine, plasma) with the **Dimethyl Phthalate-13C2** internal standard.
 - Condition a C18 SPE cartridge with methanol followed by water.

- Load the sample onto the SPE cartridge.
- Wash the cartridge with water to remove interferences.
- Elute the analytes with an appropriate organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Instrumentation and Conditions:
 - Liquid Chromatograph: Agilent 1260 RRLC or equivalent.
 - Mass Spectrometer: Agilent 6400 Series Triple Quadrupole LC/MS or equivalent.
 - Column: C18 reversed-phase column (e.g., 2.1 mm i.d. x 100 mm, 1.8 μ m).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
 - Ionization: Electrospray Ionization (ESI) in positive mode.
 - MS/MS Detection: Multiple Reaction Monitoring (MRM) mode, monitoring specific precursor-to-product ion transitions for both DMP and DMP-13C2.

Mandatory Visualization

Signaling Pathway Diagram

Recent studies have indicated that Dimethyl Phthalate exposure can lead to cardiovascular developmental toxicity, in part by perturbing the Mitogen-Activated Protein Kinase (MAPK) and calcium signaling pathways.[6] The following diagram illustrates a simplified representation of this proposed mechanism.

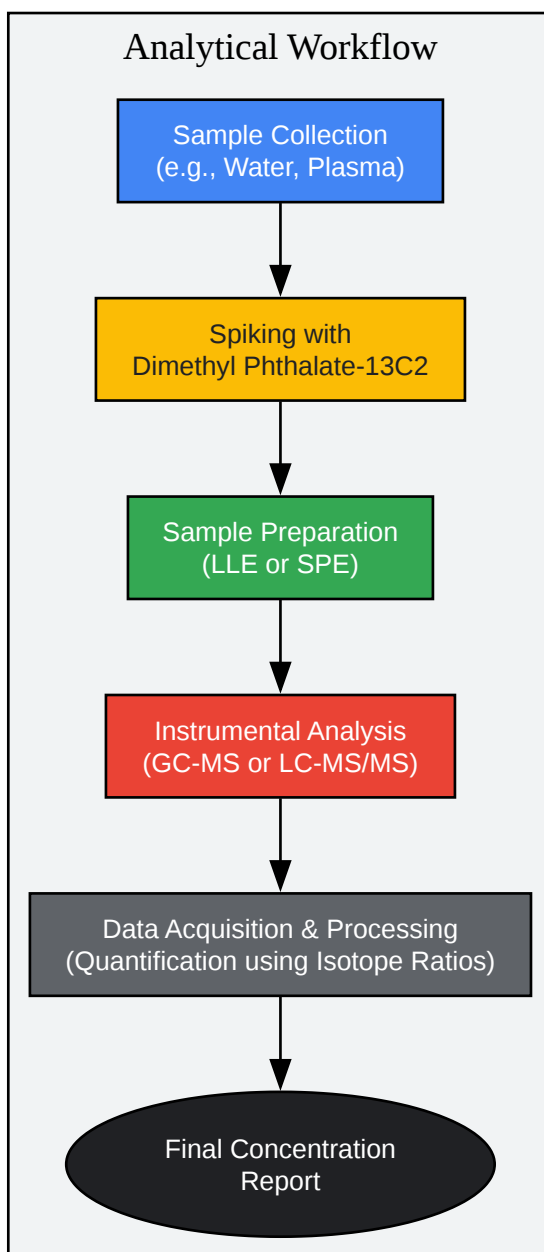


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Caption: Proposed signaling pathway of Dimethyl Phthalate-induced cardiotoxicity.

Experimental Workflow Diagram

The following diagram outlines the general workflow for the analysis of Dimethyl Phthalate using isotope dilution mass spectrometry.



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Caption: General workflow for isotope dilution mass spectrometry analysis.

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